

Application Notes: Disperse Red 153 as a Reference Standard in Analytical Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse red 153

Cat. No.: B1592451

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These application notes provide detailed protocols for the use of **Disperse Red 153** as a reference standard in analytical chemistry, focusing on its application in the quantification of azo dyes in textile matrices and as a quality control standard.

Introduction

Disperse Red 153 is a monoazo dye belonging to the disperse class of dyes, characterized by its low water solubility and its use in dyeing synthetic fibers such as polyester. In analytical chemistry, a well-characterized reference standard is crucial for method development, validation, and routine quality control. This document outlines the application of **Disperse Red 153** as a certified reference material for the quantification of its presence in textile samples using High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD).

Physicochemical Properties of Disperse Red 153

A summary of the key physicochemical properties of **Disperse Red 153** is presented in the table below.

Property	Value
Chemical Name	3-((4-((5,6-dichloro-2-benzothiazolyl)azo)phenyl)ethylamino)propanenitrile
CAS Number	78564-87-1
Molecular Formula	C ₁₈ H ₁₅ Cl ₂ N ₅ S
Molecular Weight	404.32 g/mol
Appearance	Deep red powder
Solubility	Soluble in acetone, chloroform, and dimethylformamide (DMF). [1]

Application: Quantification of Disperse Red 153 in Textiles by HPLC-DAD

This section provides a detailed protocol for the extraction and subsequent quantification of **Disperse Red 153** from a textile matrix using a certified reference standard.

Experimental Protocol: Sample Preparation and Extraction

Objective: To extract **Disperse Red 153** from a polyester fabric sample for quantitative analysis.

Materials:

- **Disperse Red 153** certified reference standard (hypothetical purity: 99.5%)
- Methanol (HPLC grade)
- Polyester fabric sample dyed with **Disperse Red 153**
- Ultrasonic bath

- Centrifuge
- 0.45 µm syringe filters

Procedure:

- Weigh 1.0 g of the dyed polyester fabric, cut into small pieces (approx. 2x2 mm).
- Place the fabric pieces into a 50 mL conical flask.
- Add 20 mL of methanol to the flask.
- Place the flask in an ultrasonic bath and sonicate for 30 minutes at 50°C.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

Experimental Protocol: HPLC-DAD Analysis

Objective: To quantify the concentration of **Disperse Red 153** in the extracted sample using an external standard calibration method.

Instrumentation and Conditions:

Parameter	Condition
Instrument	High-Performance Liquid Chromatography system with a Diode Array Detector (HPLC-DAD)
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient Program	0-10 min: 60-90% B; 10-12 min: 90% B; 12-13 min: 90-60% B; 13-15 min: 60% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	Wavelength of maximum absorbance (λ_{max}) for Disperse Red 153 (determined by DAD, typically around 520 nm for red dyes)

Preparation of Standard Solutions:

- **Stock Standard Solution (1000 µg/mL):** Accurately weigh 10.0 mg of **Disperse Red 153** certified reference standard (purity 99.5%) and dissolve it in 10.0 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Perform serial dilutions of the stock solution with methanol to prepare a series of working standards with concentrations of 1.0, 5.0, 10.0, 25.0, and 50.0 µg/mL.

Data Presentation: Calibration and Quantification

Calibration Curve: Inject the working standard solutions and the extracted sample into the HPLC system. Record the peak area at the retention time corresponding to **Disperse Red 153**.

Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.

Hypothetical Calibration Data:

Concentration (µg/mL)	Peak Area (mAU*s)
1.0	50,000
5.0	255,000
10.0	510,000
25.0	1,275,000
50.0	2,550,000

The linearity of the calibration curve should be evaluated by the coefficient of determination (R^2), which should ideally be ≥ 0.999 .

Quantification of **Disperse Red 153** in the Sample: The concentration of **Disperse Red 153** in the extracted sample is determined using the linear regression equation from the calibration curve:

$$y = mx + c$$

Where:

- y = Peak area of the sample extract
- m = Slope of the calibration curve
- x = Concentration of **Disperse Red 153** in the sample extract (µg/mL)
- c = y-intercept of the calibration curve

The final concentration in the textile sample (mg/kg) is calculated as follows:

Concentration (mg/kg) = (Concentration in extract (µg/mL) * Volume of extract (mL)) / Weight of sample (g)

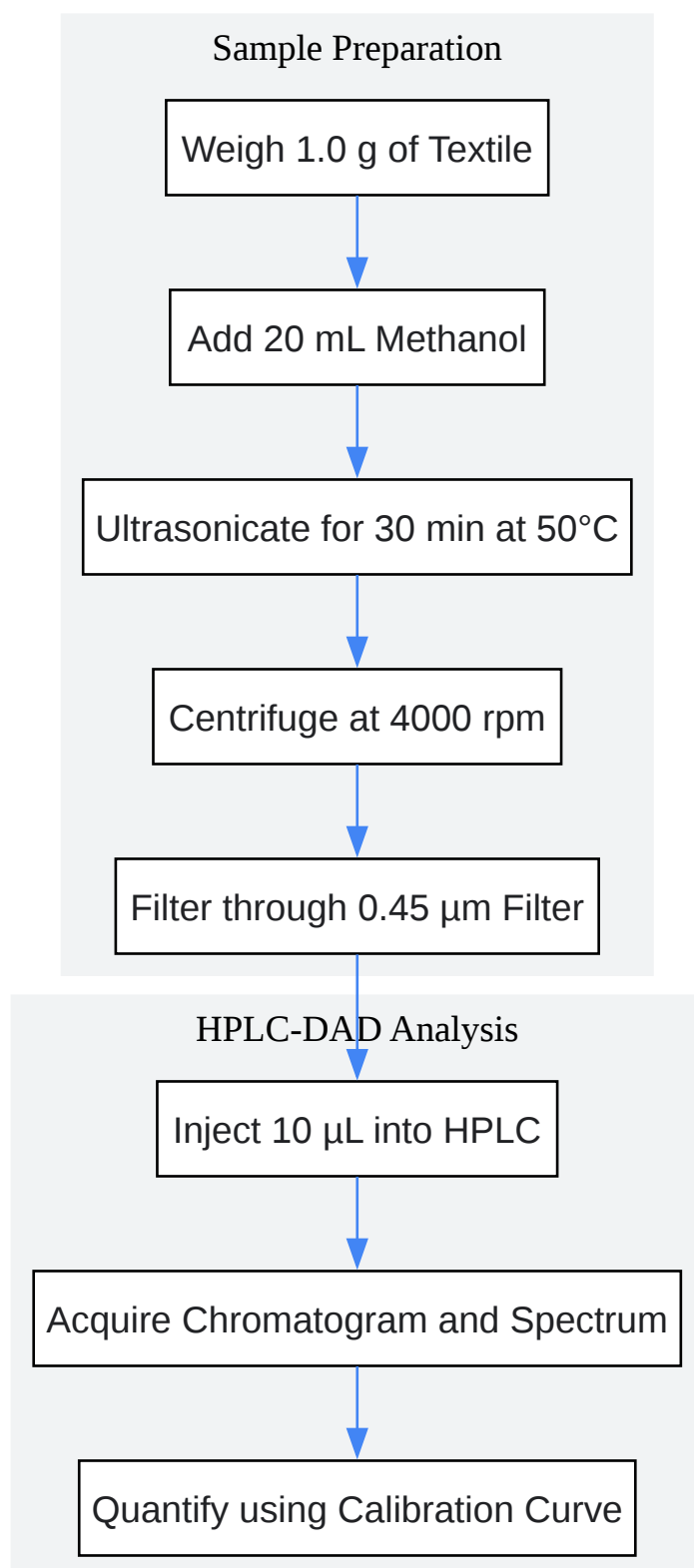
Method Validation Summary

A summary of typical method validation parameters for the HPLC-DAD analysis of a similar disperse dye is provided below. These parameters should be established during method development and validation for **Disperse Red 153**.

Parameter	Typical Acceptance Criteria
Linearity (R ²)	≥ 0.99
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Accuracy (Recovery)	80 - 120%
Precision (RSD%)	≤ 15%

Visualizations

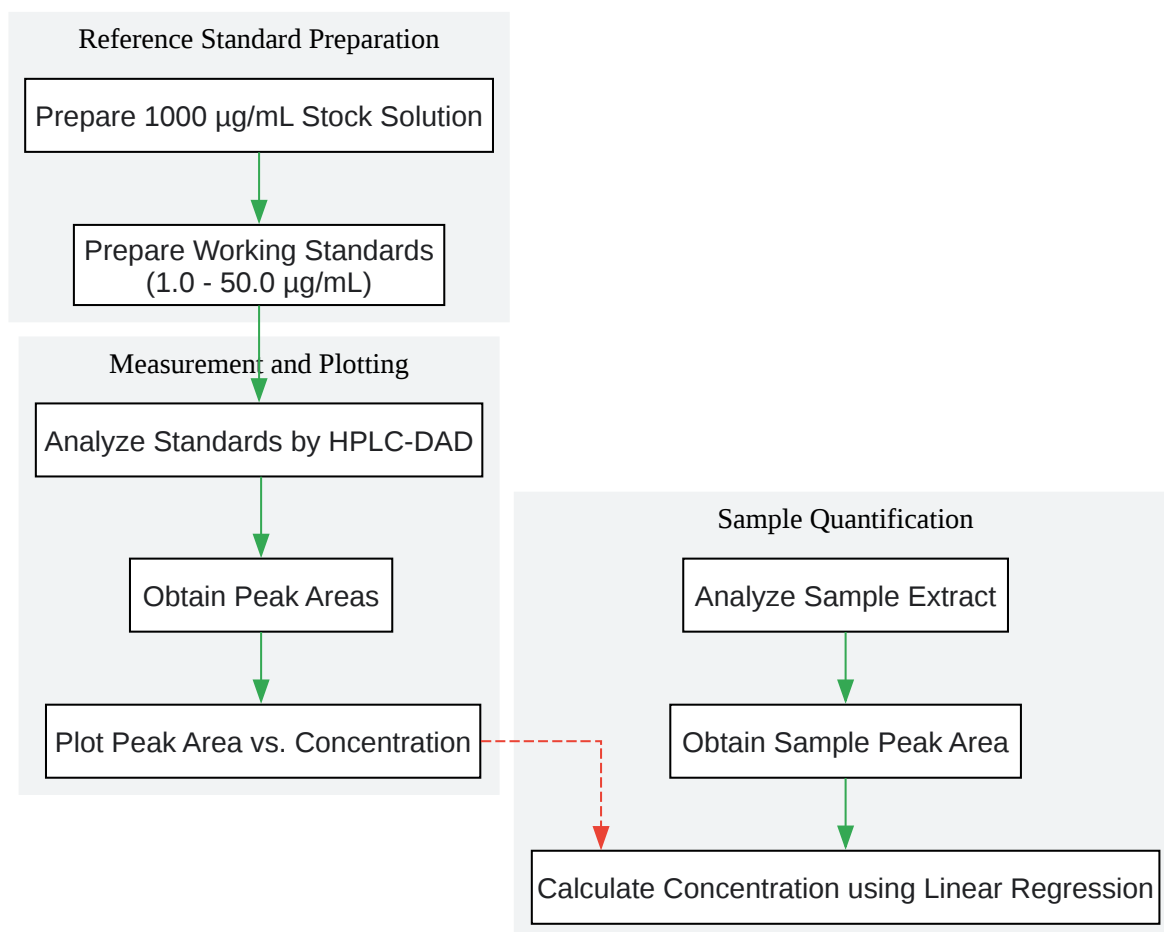
Experimental Workflow



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Caption: Workflow for the extraction and quantification of **Disperse Red 153**.

Calibration Curve Logic



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Caption: Logical flow for creating a calibration curve and quantifying an unknown sample.

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References

- 1. an.shimadzu.com [an.shimadzu.com]
- To cite this document: BenchChem. [Application Notes: Disperse Red 153 as a Reference Standard in Analytical Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592451#disperse-red-153-as-a-reference-standard-in-analytical-chemistry]

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